

Dealing with poor peak shape in Promethazine analysis

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Compound of Interest

Compound Name: Promethazine Sulfoxide-d6

Cat. No.: B563530

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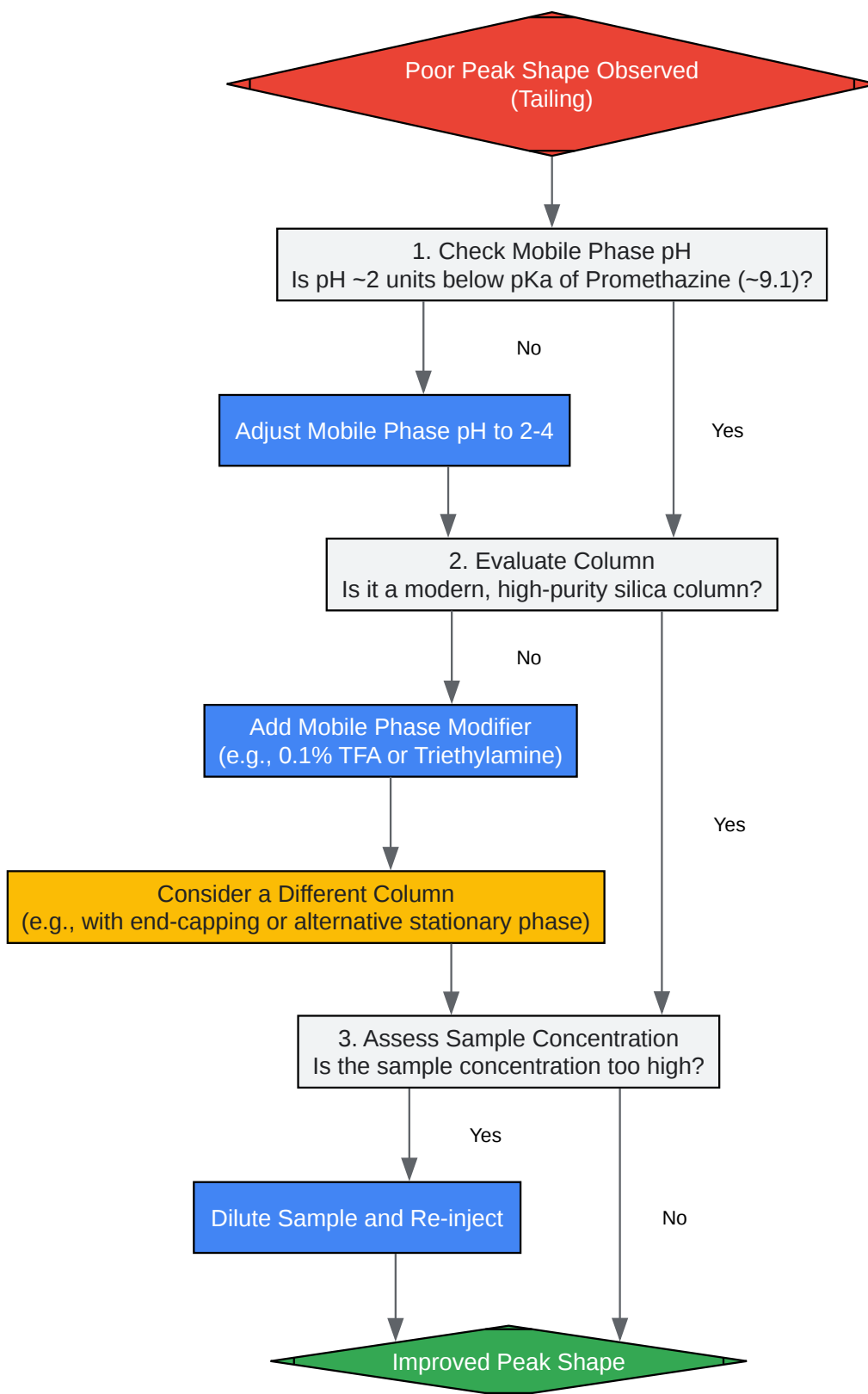
This technical support center provides troubleshooting guidance and answers to frequently asked questions to assist researchers, scientists, and drug development professionals in resolving poor peak shape issues during the analysis of Promethazine.

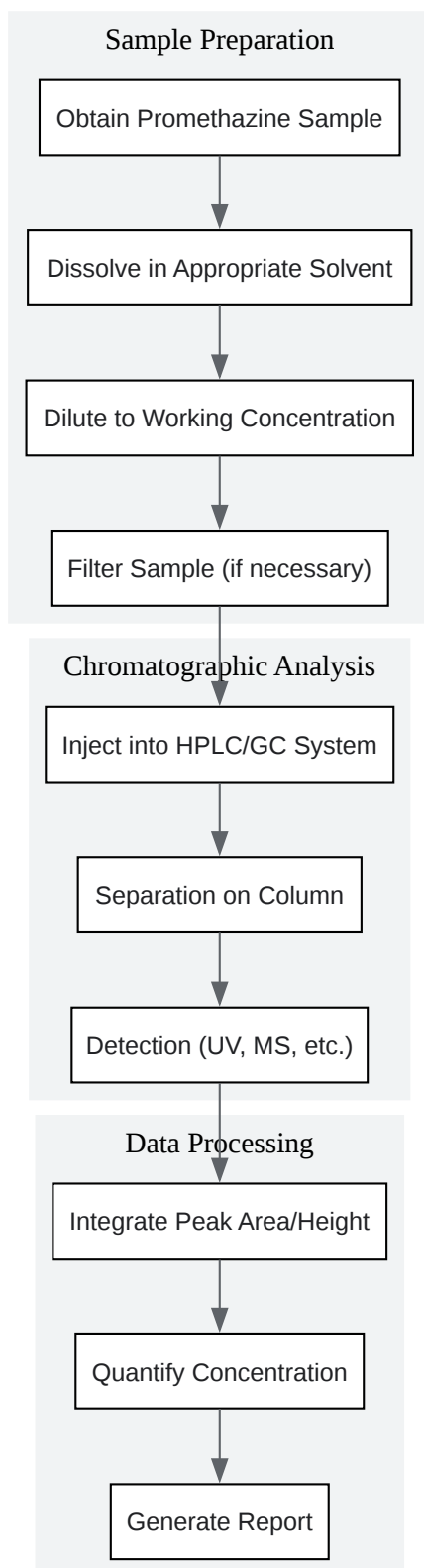
Troubleshooting Guide: Dealing with Poor Peak Shape

Poor peak shape in chromatographic analysis can compromise the accuracy and reliability of results. This guide provides a systematic approach to diagnosing and resolving common peak shape problems encountered during Promethazine analysis.

My Promethazine peak is tailing in HPLC. What should I do?

Peak tailing is a common issue in the analysis of basic compounds like Promethazine, often caused by secondary interactions with the stationary phase. Follow these steps to troubleshoot:





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